

Application Notes and Protocols for Determining Abbv-318 IC50 on Sodium Channels

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Compound of Interest

Compound Name: *Abbv-318*

Cat. No.: *B15584158*

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Introduction

AbbVie's **Abbv-318** is a potent, orally bioavailable, and CNS-penetrant inhibitor of the voltage-gated sodium channels NaV1.7 and NaV1.8, which are key targets for the treatment of pain.[1][2][3] The determination of the half-maximal inhibitory concentration (IC50) is a critical step in characterizing the potency of a compound like **Abbv-318**. This document provides an overview of common in vitro assays used to determine the IC50 of compounds on sodium channels and offers detailed protocols for their execution.

Data Presentation

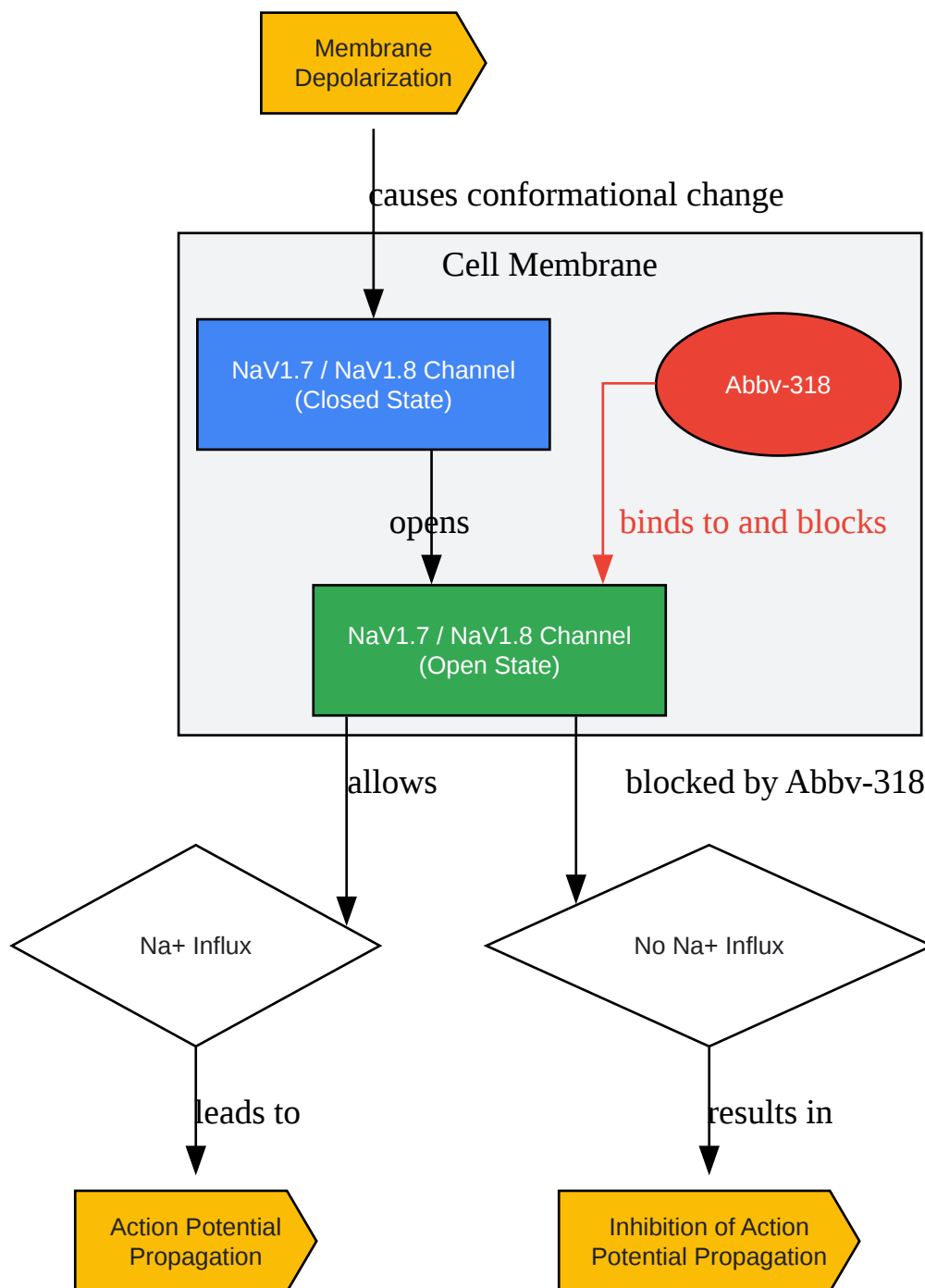
The inhibitory activity of **Abbv-318** has been quantified against several sodium channel subtypes. The following table summarizes the reported IC50 values.

Target	IC50	Description	Reference
hNaV1.7	1.1 nM	Human voltage-gated sodium channel 1.7	[1]
hNaV1.8	3.8 nM	Human voltage-gated sodium channel 1.8	[1]
hNaV1.5	>33 nM	Human voltage-gated sodium channel 1.5 (cardiac isoform)	[1]
hERG	25 nM	Human Ether-a-go-go-Related Gene potassium channel	[1]

Note: Another source reports IC50 values of 2.8 μ M for hNaV1.7 and 3.8 μ M for hNaV1.8.[4] Discrepancies in IC50 values can arise from different experimental conditions and assay formats.

Signaling Pathway

Voltage-gated sodium channels are transmembrane proteins that play a crucial role in the initiation and propagation of action potentials in excitable cells. Upon membrane depolarization, these channels open, leading to an influx of sodium ions and further depolarization. **Abbv-318** exerts its inhibitory effect by blocking these channels, thereby preventing sodium influx and dampening neuronal excitability.

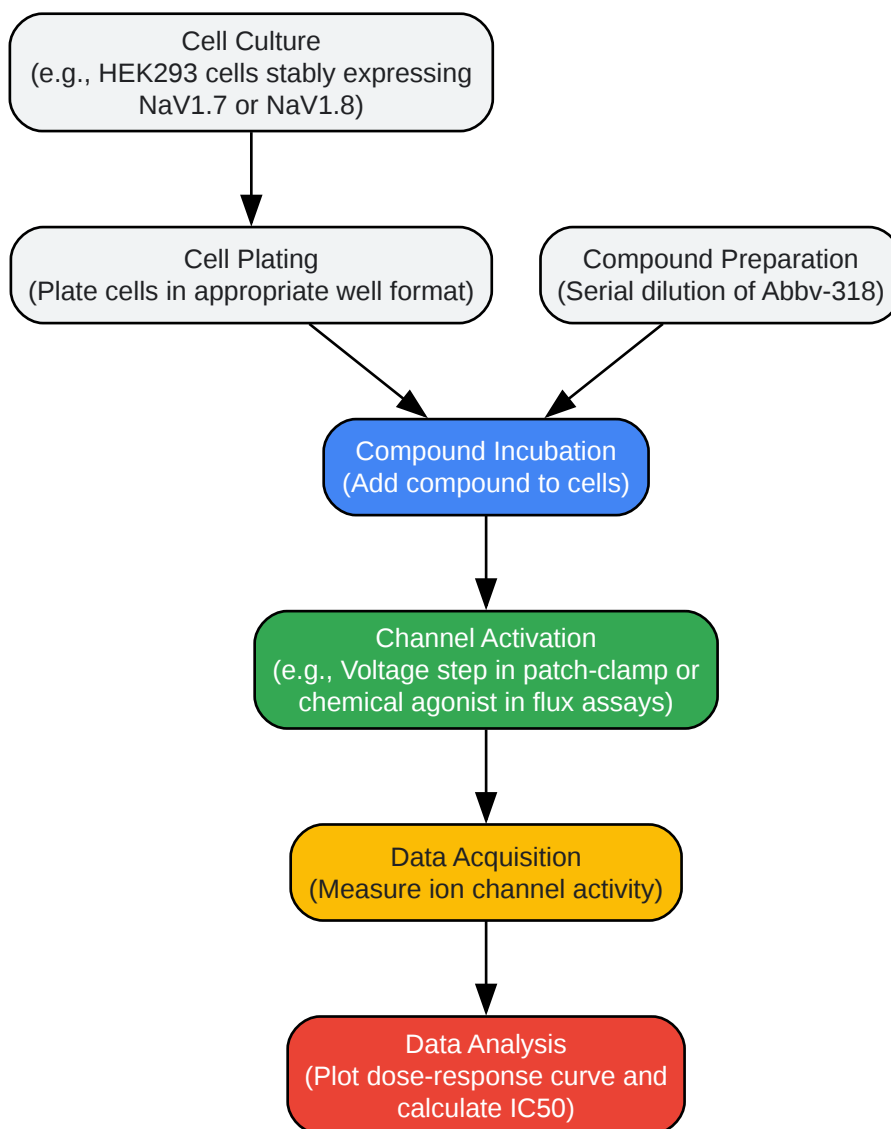


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Caption: **Abbv-318** blocks open NaV1.7/1.8 channels, inhibiting action potentials.

Experimental Workflow

The general workflow for determining the IC₅₀ of a compound on sodium channels involves preparing cells expressing the target channel, applying the compound at various concentrations, stimulating channel opening, and measuring the resulting channel activity.



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Caption: General workflow for determining the IC₅₀ of a sodium channel inhibitor.

Experimental Protocols

Several in vitro assays can be employed to determine the IC₅₀ of a compound on sodium channels. The "gold standard" is the patch-clamp electrophysiology technique, which provides

a direct measure of ion channel currents.^{[5][6]} Other higher-throughput methods include membrane potential assays and ion flux assays.^{[7][8][9][10]}

Automated Patch-Clamp Electrophysiology

Automated patch-clamp systems offer higher throughput than manual patch-clamp while still providing high-quality electrophysiological data.^[11]

Objective: To determine the IC₅₀ of **Abbv-318** on hNav1.7 and hNav1.8 channels expressed in a stable cell line (e.g., HEK293).

Materials:

- HEK293 cells stably expressing hNav1.7 or hNav1.8
- Cell culture medium (e.g., DMEM with 10% FBS, selection antibiotic)
- External solution (in mM): 140 NaCl, 4 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 5 Glucose (pH 7.4)
- Internal solution (in mM): 140 CsF, 10 NaCl, 1 EGTA, 10 HEPES (pH 7.2)
- **Abbv-318** stock solution (e.g., 10 mM in DMSO)
- Automated patch-clamp system (e.g., QPatch, IonWorks)

Protocol:

- Cell Preparation: Culture HEK293 cells expressing the target sodium channel subtype to 70-80% confluency.^[5] On the day of the experiment, dissociate the cells using a non-enzymatic solution and resuspend in the external solution at the desired concentration for the automated patch-clamp system.
- Compound Preparation: Perform a serial dilution of the **Abbv-318** stock solution in the external solution to obtain a range of concentrations (e.g., 0.1 nM to 10 μM).
- Electrophysiological Recording:

- Load the cell suspension, internal solution, external solution, and compound plate onto the automated patch-clamp system.
- Initiate the automated process of cell capture, seal formation, and whole-cell configuration.
- Apply a voltage protocol to elicit sodium currents. A typical protocol involves holding the cell at a negative potential (e.g., -100 mV) to keep the channels in a closed state, followed by a depolarizing step (e.g., to 0 mV) to open the channels.^{[5][12]}
- Compound Application and Data Acquisition:
 - Establish a stable baseline sodium current recording.
 - Apply the different concentrations of **Abbv-318** to the cells and allow for sufficient incubation time for the compound to reach its target and exert its effect.
 - Record the peak sodium current at each concentration.
- Data Analysis:
 - Calculate the percentage of inhibition of the peak sodium current for each concentration of **Abbv-318** relative to the baseline current.
 - Plot the percentage of inhibition against the logarithm of the **Abbv-318** concentration to generate a dose-response curve.
 - Fit the dose-response curve using a suitable equation (e.g., the Hill equation) to determine the IC₅₀ value.^[5]

Membrane Potential Assay

Membrane potential assays utilize fluorescent dyes that are sensitive to changes in the cell's membrane potential.^{[7][8]} These assays are amenable to high-throughput screening.

Objective: To determine the IC₅₀ of **Abbv-318** on hNaV1.7 and hNaV1.8 channels using a fluorescence-based membrane potential assay.

Materials:

- HEK293 cells stably expressing hNav1.7 or hNav1.8
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- Membrane potential-sensitive dye kit (e.g., FLIPR Membrane Potential Assay Kit)
- Sodium channel activator (e.g., veratridine)
- **Abbv-318** stock solution
- 384-well black-walled, clear-bottom plates
- Fluorescent plate reader (e.g., FLIPR, FlexStation)

Protocol:

- Cell Plating: Seed the cells into 384-well plates and culture overnight.
- Dye Loading: Remove the culture medium and add the membrane potential-sensitive dye solution to each well. Incubate as per the manufacturer's instructions.
- Compound Addition: Add serial dilutions of **Abbv-318** to the wells and incubate for a predetermined time.
- Channel Activation and Signal Detection:
 - Place the plate in a fluorescent plate reader.
 - Add a sodium channel activator, such as veratridine, to all wells to open the sodium channels and cause membrane depolarization.[\[13\]](#)
 - Measure the change in fluorescence intensity over time. The influx of sodium ions will cause a change in membrane potential, which is detected by the fluorescent dye.
- Data Analysis:
 - Determine the extent of inhibition for each **Abbv-318** concentration by comparing the fluorescence signal to control wells (with and without activator).

- Generate a dose-response curve and calculate the IC50 value.

Ion Flux Assay

Ion flux assays measure the movement of ions across the cell membrane. For sodium channels, this can be done directly by measuring intracellular sodium concentration or indirectly by measuring the flux of a surrogate ion like thallium.^{[9][14]}

Objective: To determine the IC50 of **Abbv-318** on hNav1.7 and hNav1.8 channels using a sodium flux assay.

Materials:

- HEK293 cells stably expressing hNav1.7 or hNav1.8
- Sodium-sensitive fluorescent indicator (e.g., ION Natrium Green 2 AM)^[9]
- Assay buffer
- Sodium channel activator (e.g., veratridine)
- **Abbv-318** stock solution
- 384-well plates
- Kinetic plate reader

Protocol:

- Cell Plating: Seed cells in 384-well plates and allow them to attach overnight.
- Dye Loading: Load the cells with a sodium-sensitive fluorescent indicator according to the manufacturer's protocol.^[10]
- Compound Incubation: Add serial dilutions of **Abbv-318** to the wells.
- Assay Readout:
 - Use a kinetic plate reader to measure the baseline fluorescence.

- Add a sodium channel activator to induce sodium influx.
- Record the change in fluorescence as intracellular sodium concentration increases.
- Data Analysis:
 - Calculate the rate of sodium influx or the total fluorescence change for each concentration of **Abbv-318**.
 - Generate a dose-response curve and determine the IC50 value.

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